

An In-Depth Technical Guide to 2-Butylbutanedioic Acid

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Compound of Interest

Compound Name: 2-Butylbutanedioic acid

CAS No.: 1457-39-2

Cat. No.: B074938

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing detailed information on the molecular characteristics of **2-Butylbutanedioic acid**.

Molecular Identity and Core Properties

2-Butylbutanedioic acid, also known by its synonym 2-butylsuccinic acid, is a substituted dicarboxylic acid. It is structurally derived from butanedioic acid (succinic acid) with a butyl group attached at the second carbon position. This substitution significantly influences its physicochemical properties compared to its parent compound.

Molecular Formula and Weight

The fundamental identifiers for any chemical compound are its molecular formula and weight. For **2-Butylbutanedioic acid**, these are:

- Molecular Formula: $C_8H_{14}O_4$ [1][2]
- Molecular Weight: 174.19 g/mol [1][2]

The formula indicates a composition of eight carbon atoms, fourteen hydrogen atoms, and four oxygen atoms. The molecular weight is a critical parameter for all quantitative experimental work, including reaction stoichiometry and solution preparation.

Nomenclature and Isomerism

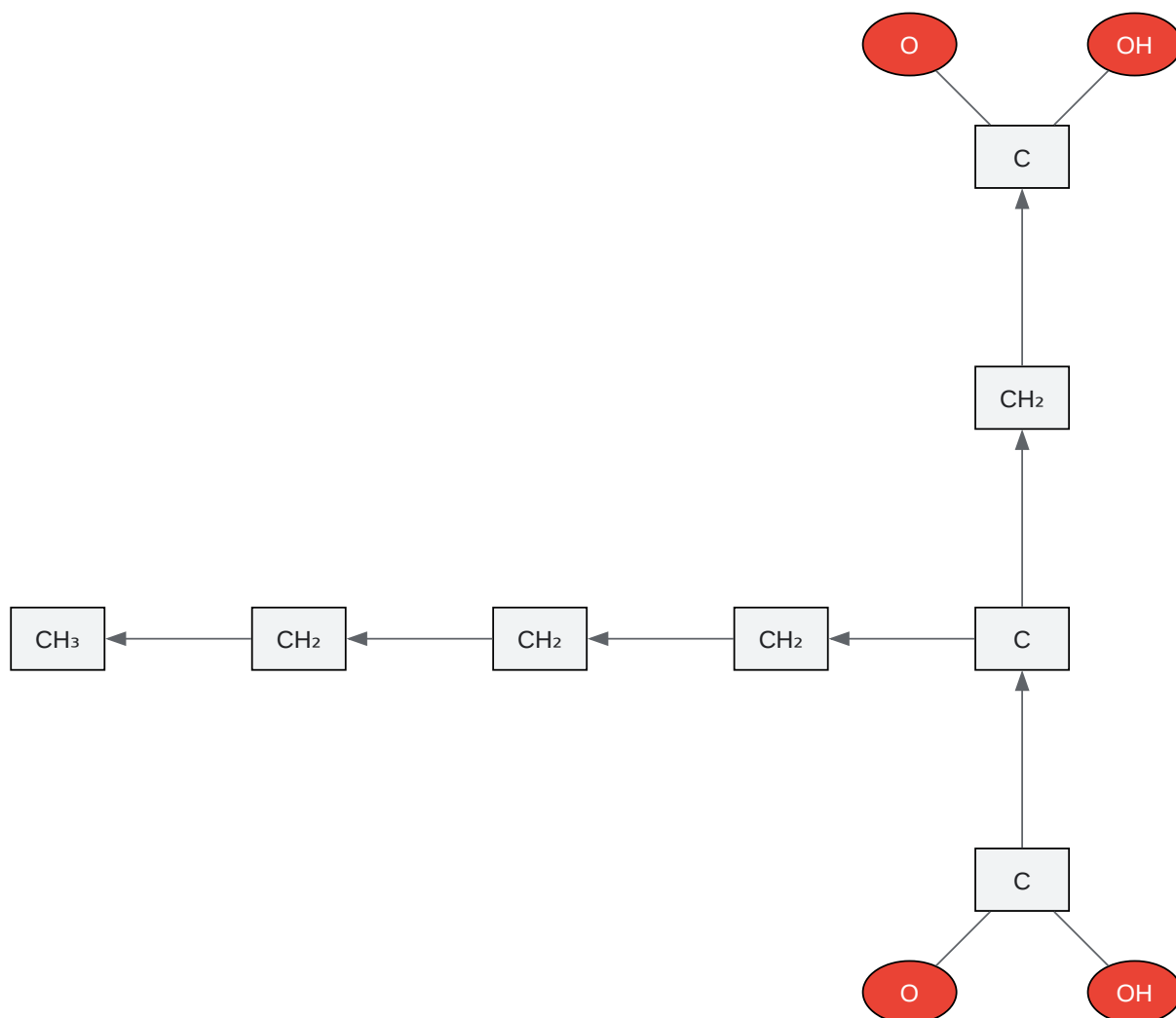
Proper nomenclature is essential for unambiguous scientific communication.

- IUPAC Name: The systematic name for this compound is **2-Butylbutanedioic acid**. The PubChem database often specifies stereoisomers, such as **(2R)-2-butylbutanedioic acid**, indicating a specific spatial arrangement at the chiral center (the second carbon).^[1]
- Common Synonyms: It is frequently referred to as 2-butylsuccinic acid.^[1]

It is important for researchers to recognize that structural isomers exist, such as 2-tert-butylbutanedioic acid, which shares the same molecular formula ($C_8H_{14}O_4$) and molecular weight (174.19 g/mol) but possesses a different branching structure for the butyl group, leading to distinct physical and chemical properties.^[2]

Structural Representation and Chemical Features

The structure of **2-Butylbutanedioic acid** dictates its chemical behavior, including its reactivity, polarity, and potential for intermolecular interactions.



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Caption: Chemical structure of **2-Butylbutanedioic acid**.

The molecule features two carboxylic acid (-COOH) functional groups, which are responsible for its acidic nature and ability to act as a hydrogen bond donor and acceptor. The four-carbon n-butyl chain is a nonpolar, hydrophobic moiety that influences the molecule's solubility and lipophilicity.

Physicochemical Data Summary

A summary of key computed properties provides insight into the molecule's expected behavior in various chemical environments. This data is crucial for designing experiments in drug discovery, materials science, and chemical synthesis.

Property	Value	Source
IUPAC Name	(2R)-2-butylbutanedioic acid	PubChem[1]
Molecular Formula	C ₈ H ₁₄ O ₄	PubChem[1]
Molecular Weight	174.19 g/mol	PubChem[1]
Exact Mass	174.08920892 Da	PubChem[1]
XLogP3	1.2	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

Expert Interpretation:

- **XLogP3:** A value of 1.2 suggests moderate lipophilicity. The compound is expected to have some solubility in both nonpolar organic solvents and, particularly in its deprotonated (salt) form, in polar solvents like water.
- **Hydrogen Bonding:** With two donor and four acceptor sites, the molecule can participate extensively in hydrogen bonding. This property is key to its interactions with biological targets, such as enzyme active sites, and influences its boiling point and solubility.
- **Rotatable Bonds:** The presence of five rotatable bonds gives the molecule significant conformational flexibility, which is a critical factor in molecular docking studies and understanding its ability to bind to target proteins.

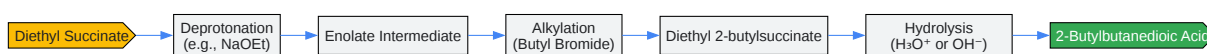
Potential Synthesis and Applications

While specific, large-scale industrial synthesis protocols for **2-Butylbutanedioic acid** are not widely documented in the provided search context, its structure suggests logical synthetic pathways rooted in established organic chemistry. A common approach would involve the alkylation of a malonic or succinic ester derivative.

Conceptual Synthesis Workflow

A plausible laboratory-scale synthesis can be conceptualized as follows:

- Deprotonation: Diethyl succinate is treated with a strong base (e.g., sodium ethoxide) to generate a carbanion (enolate).
- Alkylation: The enolate acts as a nucleophile, reacting with an appropriate butyl halide (e.g., 1-bromobutane) in an S_N2 reaction to form diethyl 2-butylsuccinate.
- Hydrolysis: The resulting diester is hydrolyzed under acidic or basic conditions to cleave the ester groups, yielding the final **2-Butylbutanedioic acid** product.



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Caption: Conceptual workflow for the synthesis of **2-Butylbutanedioic acid**.

Potential Applications in Research and Development

Given its structure as a dicarboxylic acid with a lipophilic side chain, **2-Butylbutanedioic acid** holds potential as a versatile building block in several fields:

- Polymer Chemistry: It can serve as a monomer for the synthesis of specialty polyesters and polyamides. The butyl group can impart increased flexibility and modify the thermal properties of the resulting polymer.
- Drug Development: The succinic acid scaffold is present in various biologically active molecules. This compound could be used as a starting material or fragment for synthesizing novel drug candidates, where the butyl group can probe hydrophobic pockets in target proteins.

- Lubricants and Plasticizers: Esters derived from dicarboxylic acids are widely used as synthetic lubricants and plasticizers. Esterification of **2-Butylbutanedioic acid** could yield compounds with desirable viscosity and thermal stability profiles.

Conclusion

2-Butylbutanedioic acid is a well-defined chemical entity with a molecular formula of $C_8H_{14}O_4$ and a molecular weight of 174.19 g/mol .^{[1][2]} Its structure, featuring both hydrophilic carboxylic acid groups and a hydrophobic butyl chain, gives it a balanced set of physicochemical properties. While not a commodity chemical, its potential as a monomer, a synthetic intermediate in drug discovery, and a precursor to functional materials makes it a compound of interest for specialized chemical and pharmaceutical research.

References

- (2r)-**2-Butylbutanedioic Acid** | $C_8H_{14}O_4$ | CID 92201348.
- 2-tert-Butylbutanedioic acid | $C_8H_{14}O_4$ | CID 13207311.

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Sources

- 1. (2r)-2-Butylbutanedioic Acid | $C_8H_{14}O_4$ | CID 92201348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-tert-Butylbutanedioic acid | $C_8H_{14}O_4$ | CID 13207311 - PubChem [pubchem.ncbi.nlm.nih.gov]
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